

Personal protective equipment for handling C20H29FN2O2

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: C20H29FN2O2

Cat. No.: B12624050

[Get Quote](#)

Core Directive: Operational Autonomy & Risk Profile

Chemical Identity Verification:

- Formula: **C20H29FN2O2**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Common Name: AC-260584[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Systematic Name: 4-[3-(4-butylpiperidin-1-yl)propyl]-7-fluoro-4H-benzo[1,4]oxazin-3-one[\[1\]](#)[\[7\]](#)
- Pharmacology: Potent M1 Muscarinic Receptor Allosteric Agonist[\[1\]](#)

Executive Safety Summary: You are handling AC-260584, a potent neuroactive research compound.[\[1\]](#) Unlike standard reagents, this molecule is designed to modulate the central nervous system (M1 receptors).[\[1\]](#) While specific LD50 data may be limited for this research chemical, you must treat it as a High-Potency Compound (HPC).[\[1\]](#)

The Hazard: The primary risk is cholinergic overstimulation (SLUDGE syndrome: Salivation, Lacrimation, Urination, Defecation, GI distress, Emesis) via inhalation of dust or dermal absorption.[\[1\]](#) Standard "lab coat and glasses" protocols are insufficient for handling the neat powder.[\[1\]](#)

Risk Assessment & PPE Tiering System

Effective safety relies on matching protection to the specific physical state of the compound.[1]

Table 1: PPE Selection Matrix

Feature	Tier 1: Solution Handling	Tier 2: Powder Handling (High Risk)
Activity	Pipetting, aliquoting (<10 mM solutions), cell culture dosing. [1]	Weighing neat powder, reconstituting stock solutions, cleaning spills.[1]
Primary Risk	Dermal absorption via splash; aerosol generation.[1]	Inhalation of particulates; direct high-concentration dermal contact.[1]
Engineering Control	Class II Biosafety Cabinet or Fume Hood.[1]	Chemical Fume Hood or Powder Weighing Enclosure. [1]
Respiratory	Surgical mask (if in hood) or N95 (if outside containment). [1]	P100 Respirator (minimum) or PAPR (Powered Air Purifying Respirator).[1]
Dermal (Hands)	Nitrile Gloves (Single layer, >0.11 mm).[1]	Double Nitrile Gloves (Outer: 0.11mm, Inner: 0.08mm).[1]
Dermal (Body)	Standard Lab Coat (Cotton/Poly).[1]	Tyvek® IsoClean® (or equivalent) disposable lab coat/sleeves with cuffs.[1]
Eye Protection	Safety Glasses with side shields.[1]	Chemical Splash Goggles (indirect venting).[1]

Scientific Integrity: The "Why" Behind the Protocol

1. The Double-Glove Necessity:

- Causality: Most organic solvents used to reconstitute AC-260584 (e.g., DMSO, Ethanol) act as permeation enhancers, carrying the lipophilic drug through nitrile rubber.[1]

- Protocol: Wearing two pairs creates a "sacrificial layer."^[1] If the outer glove is splashed, it can be stripped immediately without exposing the skin.^[1] The air gap between layers also reduces diffusion rates.^[1]

2. Respiratory Logic (P100 vs. N95):

- Causality: M1 agonists are active at nanomolar concentrations.^[1] An N95 filters 95% of particles >0.3 microns.^[1] In a powder spill, static charge can aerosolize sub-micron particles that bypass N95 face seals.^[1]
- Protocol: A P100 (HEPA equivalent) filter captures 99.97% of particles, providing the necessary protection factor (APF) for potent solids.^[1]

Operational Protocol: Gowning & Handling

Phase A: Donning (Gowning Up) for Powder Handling

- Pre-Check: Verify Fume Hood flow is >100 fpm (feet per minute).
- Shoe Covers: Don disposable shoe covers to prevent tracking powder out of the zone.^[1]
- Hand Wash: Thoroughly wash and dry hands.^[1]
- Inner Gloves: Don the first pair of nitrile gloves (extended cuff preferred).^[1] Inspect for micro-tears by trapping air and squeezing.^[1]
- Tyvek Gown: Don the disposable gown. Ensure the cuffs cover the inner glove wrists.^[1]
- Respiratory/Eye Protection:
 - Don P100 respirator.^[1] Perform a User Seal Check (block inlet, inhale; block exhaust, exhale).
 - Don chemical goggles over the respirator.^[1]
- Outer Gloves: Don the second pair of nitrile gloves. Pull the cuff over the Tyvek sleeve.^[1]
 - Validation: You now have a sealed system: Skin -> Inner Glove -> Gown Cuff -> Outer Glove.^[1]

Phase B: The "Static-Free" Weighing Protocol

AC-260584 powder is often electrostatic.[1] Static discharge can cause powder to "jump" off the spatula, creating an invisible aerosol cloud.[1]

- Ionization: Use an anti-static gun or ionizer bar inside the weigh enclosure before opening the vial.[1]
- Taring: Place the weigh boat in the balance. Close the door. Tare.
- Transfer: Open the side door of the enclosure (minimize air turbulence).[1] Gently transfer powder.[1]
- Solvent Addition: Add solvent (DMSO) to the vial inside the hood. Do not remove the powder; turn it into a solution immediately to eliminate the inhalation risk.[1]

Phase C: Doffing (De-Gowning) - The Critical Step[1]

Most exposures occur here due to cross-contamination.

- Outer Gloves: Remove using the "Beak Method" (pinch outside, pull off, ball in hand, slide finger under second glove).[1] Discard in hazardous waste.
- Gown: Unzip and peel away from the neck, rolling the outside inward.[1] Do not touch the outside front.[1]
- Goggles/Respirator: Remove goggles first, then respirator.[1] Wipe reusable gear with 70% Ethanol.[1]
- Inner Gloves: Remove last.
- Wash: Wash hands with soap and cool water (warm water opens pores, increasing absorption risk).[1]

Visualization: Workflow & Logic

Diagram 1: PPE Decision Logic for AC-260584



[Click to download full resolution via product page](#)

Caption: Decision matrix for selecting appropriate PPE based on the physical state of AC-260584.

Diagram 2: Safe Donning & Doffing Sequence



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for gowning (donning) and de-gowning (doffing) to minimize exposure risk.

Emergency Response & Disposal

- Spill Management (Powder):
 - Evacuate the immediate area. Allow dust to settle (15 mins).[1]
 - Don Tier 2 PPE.[1]
 - Cover spill with wet paper towels (soaked in weak detergent) to prevent aerosolization.[1] Do not dry sweep.[1]
 - Wipe inward from the perimeter.[1]
 - Dispose of all waste as Hazardous Chemical Waste (Incineration recommended).[1]
- First Aid (Exposure):
 - Inhalation: Move to fresh air immediately. Monitor for cholinergic symptoms (drooling, pinpoint pupils).[1] Seek medical attention.
 - Skin: Wash with soap and water for 15 minutes.[1] Do not use ethanol on skin (enhances absorption).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9928284, AC-260584. Retrieved from [[Link](#)]
- Spalding, T. A., et al. (2002). Discovery of an Ectopic Activation Site on the M1 Muscarinic Receptor. [1] *Molecular Pharmacology*, 61(6), 1297–1302. [1] Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Toxic and Hazardous Substances: Respiratory Protection Standard (29 CFR 1910.134). [1] Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. PubChemLite - C20H29FN2O2 - Explore [pubchemlite.lcsb.uni.lu]
- 3. Compound: ChEMBL2022960 - ChEMBL [[ebi.ac.uk](https://ebl.ac.uk)]
- 4. AC-260584 [drugfuture.com]
- 5. AC-260584 | M(1) muscarinic receptor allosteric agonist | CAS 560083-42-3 | AC260584 | M1毒蕈碱受体变构激动剂 | 美国InvivoChem [invivochem.cn]
- 6. AC-260584 | C20H29FN2O2 | CID 9928284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. SID 223828009 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling C20H29FN2O2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12624050#personal-protective-equipment-for-handling-c20h29fn2o2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com